

# RS-61756-007 molecular weight

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## Compound of Interest

Compound Name: RS-61756-007

Cat. No.: B1680071

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## An In-Depth Technical Guide to **RS-61756-007**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and pharmacological profile of **RS-61756-007**, a potent inhibitor of the epithelial sodium channel (ENaC). The information is curated for researchers, scientists, and professionals involved in drug development.

## Physicochemical Properties

**RS-61756-007** is a small molecule with the following key physicochemical descriptors.

Property Name	Value
Molecular Formula	C <sub>6</sub> H <sub>8</sub> CIN <sub>7</sub> O
Molecular Weight	229.63 g/mol
AlogP	-1.08
Hydrogen Bond Acceptor Count	6
Hydrogen Bond Donor Count	5
Rotatable Bond Count	1
Polar Surface Area	156.79 Å <sup>2</sup>
Molecular Species	Neutral
Aromatic Rings	1
Heavy Atoms	15

## Pharmacological Profile

**RS-61756-007** is characterized as an inhibitor of the epithelial sodium channel (ENaC), a key regulator of sodium and fluid balance across epithelial tissues.

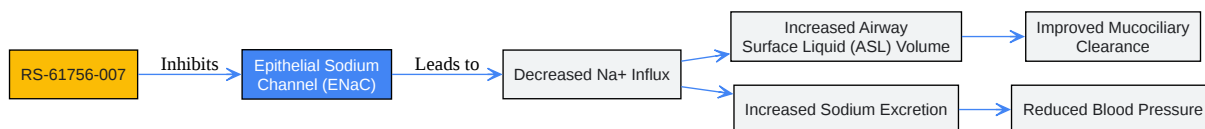
## Primary Target and Mechanism of Action

The primary molecular target of **RS-61756-007** is the epithelial sodium channel. ENaC is a membrane-bound ion channel expressed in the apical membrane of epithelial cells in various tissues, including the kidneys, lungs, and colon. It plays a crucial role in sodium reabsorption.

The proposed mechanism of action for **RS-61756-007** involves the blockade of this channel, thereby inhibiting the influx of sodium ions. This action has significant implications for conditions where ENaC activity is dysregulated.

## Signaling Pathway and Physiological Effects

The inhibition of ENaC by compounds like **RS-61756-007** directly impacts cellular and physiological processes. The following diagram illustrates the logical relationship between ENaC inhibition and its downstream effects.



### Preparation

Culture epithelial cells  
on permeable supports



Mount monolayer in  
Ussing chamber



### Experiment



Equilibrate and establish  
stable baseline  $I_{sc}$



Add RS-61756-007 to  
apical chamber



Continuously record  $I_{sc}$



### Data Analysis



Measure change in  $I_{sc}$



Calculate  $IC_{50}$  value

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